

An In-depth Technical Guide to the Physicochemical Properties of 1,4-Diethylbenzene

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Compound of Interest

Compound Name: 1,4-Diethylbenzene

Cat. No.: B043851

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **1,4-Diethylbenzene**. The information is presented in a structured format to facilitate easy access and comparison of quantitative data. Detailed experimental methodologies for the determination of key properties are also included, offering valuable insights for laboratory practice.

Core Physical and Chemical Constants of 1,4-Diethylbenzene

1,4-Diethylbenzene is an aromatic hydrocarbon with the chemical formula $C_{10}H_{14}$. It is a colorless liquid with a characteristic aromatic odor.^{[1][2]} The following tables summarize its key physical and chemical constants.

Identifier	Value	Source
IUPAC Name	1,4-diethylbenzene	[3]
CAS Number	105-05-5	[3][4][5]
Molecular Formula	C ₁₀ H ₁₄	[3][4][5][6][7]
Molecular Weight	134.22 g/mol	[3][6][7]
SMILES	<chem>CCC1=CC=C(C=C1)CC</chem>	[3][8]
InChI Key	DSNHSQKRULAAEI-UHFFFAOYSA-N	[5][6][8]

Physical Property	Value	Conditions	Source
Melting Point	-42.83 °C	[3][7][9][10][11]	
Boiling Point	183.7 °C	at 760 mmHg	[3][7][9][10][11]
Density	0.862 g/mL	at 25 °C	[7][9][10][11][12]
Vapor Pressure	1.03 mmHg	at 25 °C	[3]
Flash Point	56 °C	closed cup	[1][9]
Solubility in Water	24.8 mg/L	at 25 °C	[3]
Refractive Index	1.495 - 1.4967	at 20 °C	[3][7][9][10][11][12]
LogP (Octanol/Water Partition Coefficient)	4.45	[3]	
Autoignition Temperature	430 °C (806 °F)	[1][3][7][11]	

Thermodynamic Property	Value	Source
Standard liquid enthalpy of combustion ($\Delta_c H^\circ_{\text{liquid}}$)	-5863.08 to -5862.90 kJ/mol	[6]
Enthalpy of vaporization at standard conditions ($\Delta_{\text{vap}} H^\circ$)	43.1 kJ/mol	[6]
Enthalpy of fusion at standard conditions ($\Delta_{\text{fus}} H^\circ$)	14.5 kJ/mol	[6]

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **1,4-Diethylbenzene**. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small liquid sample.

Apparatus:

- Thiele tube or melting point apparatus with a heating bath (e.g., mineral oil)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)

Procedure:

- A small amount of **1,4-Diethylbenzene** (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube is attached to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.
- The assembly is clamped so that it is immersed in the heating bath of a Thiele tube or a melting point apparatus.
- The heating bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is adjusted to maintain a slow, steady stream of bubbles.
- The heat source is then removed, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of **1,4-Diethylbenzene**.

Determination of Melting Point

As **1,4-Diethylbenzene** is a liquid at room temperature, its melting point is determined by cooling the substance until it solidifies and then gently warming it.

Apparatus:

- Melting point apparatus with a cooling stage or a suitable cooling bath (e.g., dry ice/acetone)
- Thermometer (calibrated, low-temperature range)
- Capillary tubes

Procedure:

- A sample of **1,4-Diethylbenzene** is introduced into a capillary tube.
- The capillary tube is placed in a cooling bath to freeze the sample.
- Once solidified, the capillary tube is placed in a melting point apparatus.
- The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as it approaches the expected melting point.

- The temperature at which the first drop of liquid appears is recorded as the initial melting point.
- The temperature at which the entire solid has melted is recorded as the final melting point. The melting range provides an indication of purity.

Determination of Density (Pycnometer Method)

This method provides a precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 25°C) until it reaches thermal equilibrium.
- The water level is adjusted to the mark on the capillary, the outside is dried, and the mass of the pycnometer filled with water is determined.
- The pycnometer is emptied, dried, and then filled with **1,4-Diethylbenzene**.
- The process is repeated as with the water, and the mass of the pycnometer filled with **1,4-Diethylbenzene** at the same temperature is determined.

- The density of **1,4-Diethylbenzene** is calculated using the formula: $\text{Density} = (\text{mass of } \mathbf{1,4\text{-Diethylbenzene}} / \text{mass of water}) * \text{density of water at the measurement temperature}$.

Determination of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it enters a substance.

Apparatus:

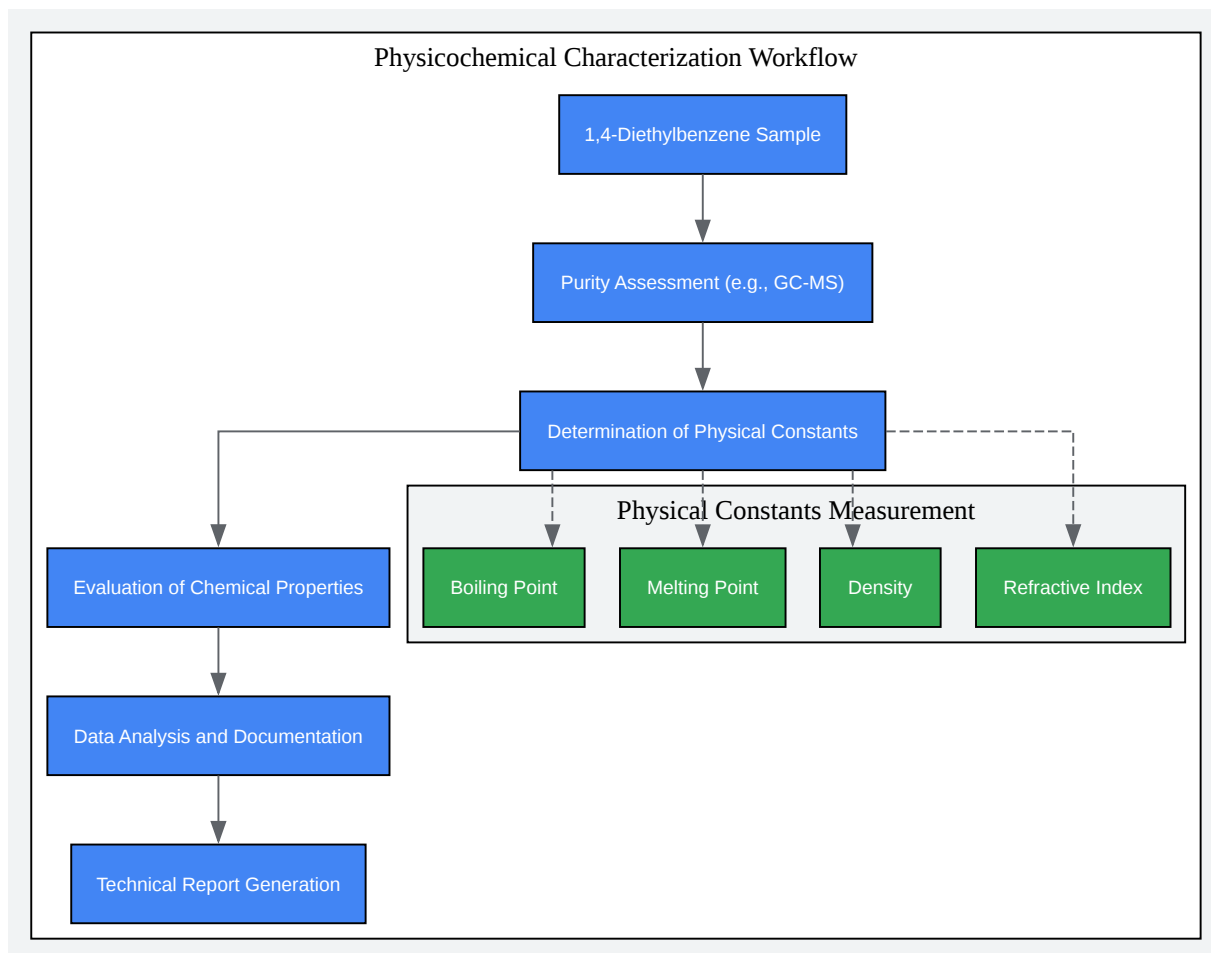
- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or acetone)
- Lens paper

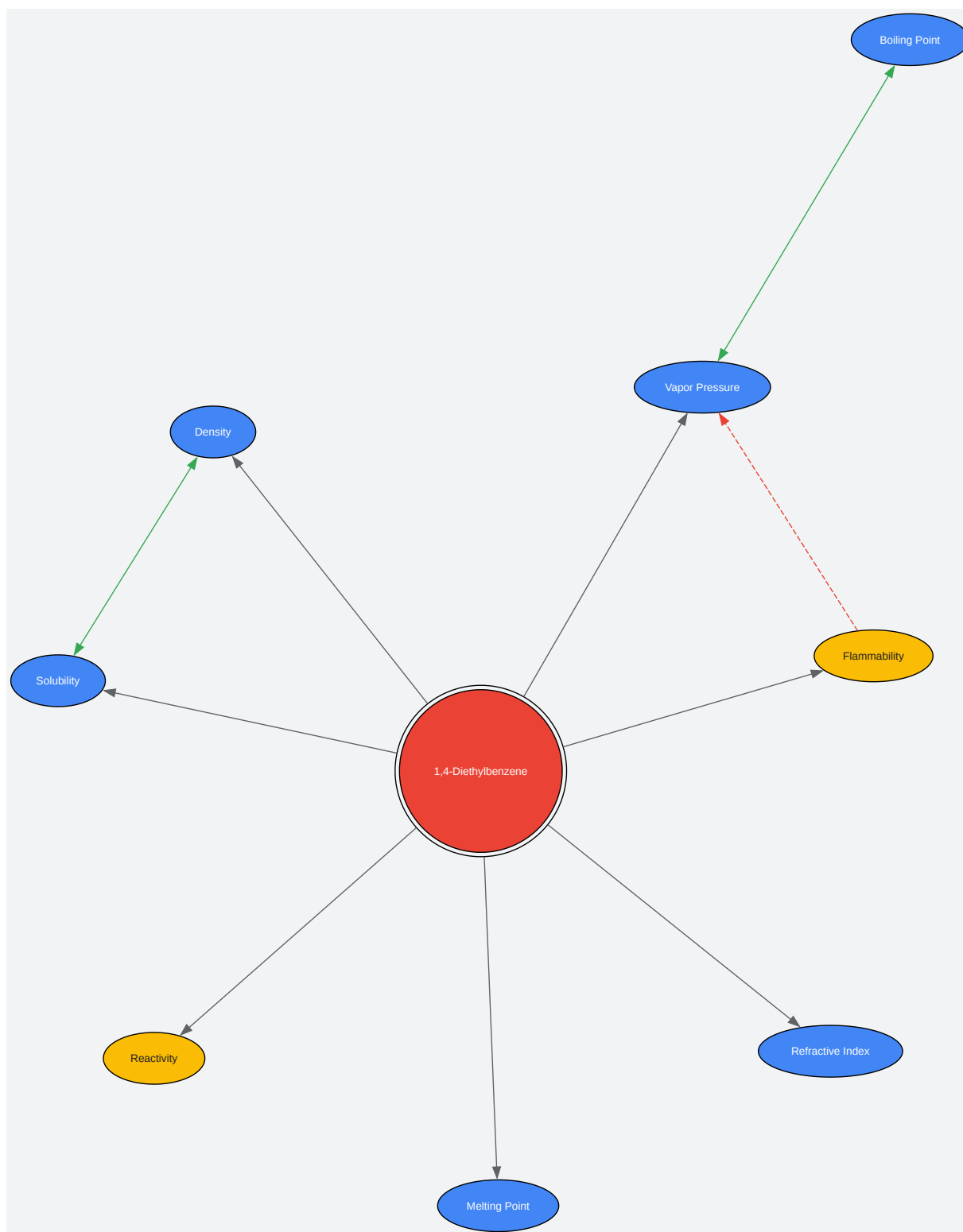
Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a suitable solvent and dried with lens paper.
- A few drops of **1,4-Diethylbenzene** are placed on the lower prism using a dropper.
- The prisms are closed and the light source is adjusted to illuminate the field of view.
- The coarse and fine adjustment knobs are used to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

Logical and Relational Diagrams

The following diagrams, created using the DOT language, illustrate key experimental workflows and conceptual relationships relevant to the study of **1,4-Diethylbenzene**.





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